Application Notes: Preparation of FIDAS-5 Stock Solutions for Cell Culture Experiments

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Compound of Interest

Compound Name:	*FIDAS-5*
Cat. No.:	*B2515396*

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Introduction

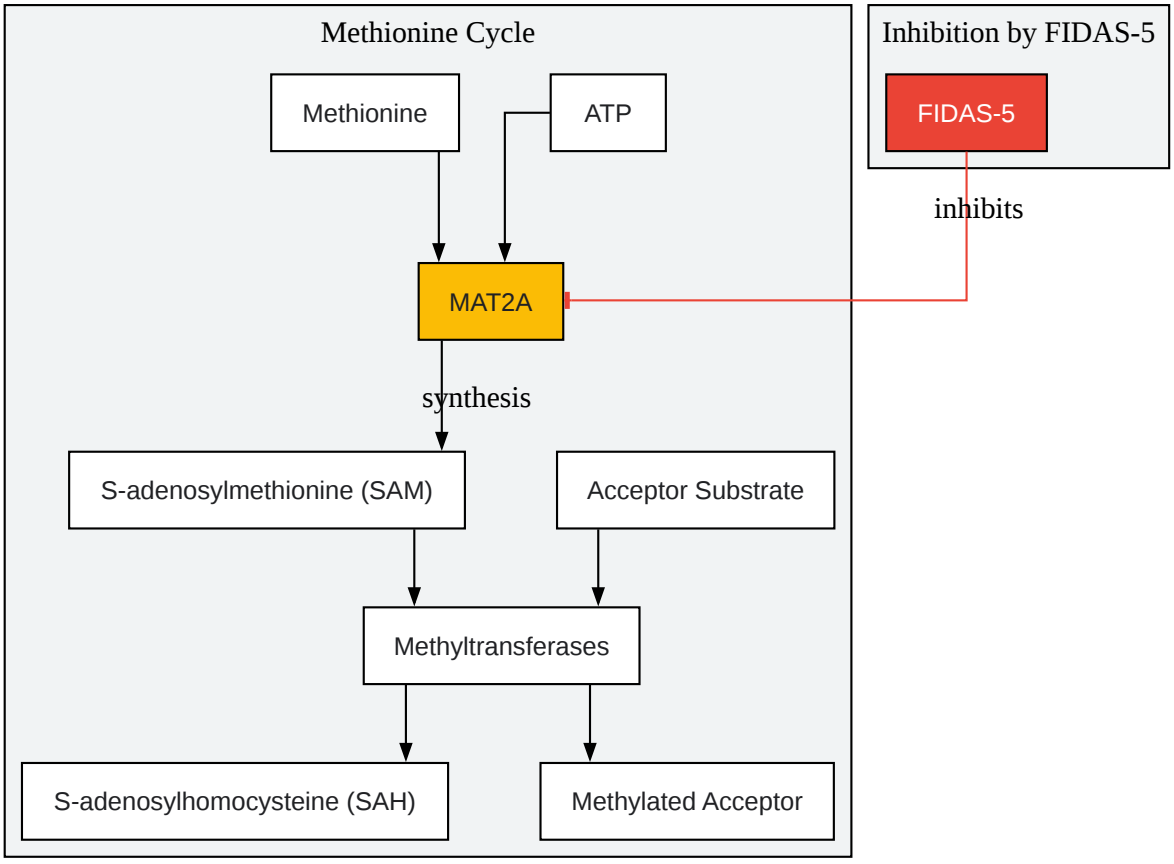
FIDAS-5 is a potent and orally active small molecule inhibitor of methionine S-adenosyltransferase 2A (MAT2A), with an IC50 of 2.1 μM.[1][2][3][4][5][6] It functions by competitively inhibiting the binding of S-adenosylmethionine (SAM) to MAT2A, thereby disrupting one-carbon metabolism.[1][2][4][7] This inhibitory action leads to reduced levels of SAM and S-adenosylhomocysteine (SAH) in cells, which in turn can suppress cancer cell proliferation.[2][3][5] For instance, at a concentration of 3 μM, **FIDAS-5** has been shown to significantly inhibit the proliferation of LS174T colorectal cancer cells.[2][7] Given its mechanism of action and anti-proliferative effects, **FIDAS-5** is a valuable tool for cancer research and drug development. Proper preparation of stock solutions is critical for obtaining reliable and reproducible results in cell culture experiments. These application notes provide a detailed protocol for the preparation, storage, and handling of **FIDAS-5** stock solutions.

Mechanism of Action Overview

FIDAS-5 targets a key enzyme in the methionine cycle, MAT2A. This enzyme is responsible for synthesizing S-adenosylmethionine (SAM), the primary methyl group donor for a wide range of cellular methylation reactions that are crucial for the regulation of epigenetics, protein function,

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and metabolism. By inhibiting MAT2A, **FIDAS-5** effectively depletes the cellular pool of SAM, which can lead to cell cycle arrest and apoptosis in cancer cells that are dependent on this metabolic pathway.



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Simplified signaling pathway of **FIDAS-5** action.

Quantitative Data Summary

For consistent experimental outcomes, it is essential to be aware of the physicochemical properties of **FIDAS-5**. The following table summarizes key quantitative data for the preparation of stock solutions.

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Property	Value	Source(s)
Molecular Weight	261.72 g/mol	[1][2][3][6]
CAS Number	1391934-98-7	[1][2][4]
Appearance	Light yellow to yellow solid	[2][7]
Purity	>98% (HPLC)	[5]
Solubility in DMSO	≥100 mg/mL (≥382.09 mM)	[1][2][3]
Solubility in Ethanol	52 mg/mL	[1]
Solubility in Water	Insoluble	[1]
Recommended Solvent	Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)	[8][9]
Storage of Solid	3 years at -20°C or 2 years at 4°C	[1][3]
Storage of Stock Solution	1 year at -80°C in solvent or 1 month at -20°C in solvent	[1][3]

Experimental Protocols

Materials:

- **FIDAS-5** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Sterile, filtered pipette tips
- Vortex mixer
- Optional: Water bath or sonicator

Protocol for Preparing a 10 mM **FIDAS-5** Stock Solution:

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- Pre-handling of **FIDAS-5** Powder: Before opening the vial, centrifuge it briefly to ensure that all the powder is collected at the bottom. This is particularly important for small quantities that may be present as a thin film on the walls of the vial.
- Calculating the Required Amount of DMSO:
  - To prepare a 10 mM stock solution from 1 mg of **FIDAS-5** (MW: 261.72 g/mol), the required volume of DMSO can be calculated as follows:
    - Volume (L) = Mass (g) / (Molecular Weight (g/mol) * Concentration (mol/L))
    - Volume (L) = 0.001 g / (261.72 g/mol * 0.010 mol/L) = 0.00038209 L
    - Volume (µL) = 382.09 µL
  - Therefore, add 382.09 µL of anhydrous DMSO to 1 mg of **FIDAS-5** powder to obtain a 10 mM stock solution.
- Dissolving **FIDAS-5**:
  - Carefully add the calculated volume of anhydrous DMSO to the vial containing the **FIDAS-5** powder.
  - Cap the vial tightly and vortex thoroughly until the powder is completely dissolved.
  - If dissolution is difficult, brief sonication or warming in a water bath at a temperature not exceeding 37°C may aid in solubilization.[9] However, it is important to note that **FIDAS-5** is reported to be unstable in solution, so prolonged heating should be avoided.[2][7]
- Sterilization:
  - For cell culture applications, it is crucial to maintain sterility. If the stock solution is prepared under non-sterile conditions, it can be sterilized by passing it through a 0.22 µm syringe filter. Ensure that the filter material is compatible with DMSO.
- Aliquoting and Storage:

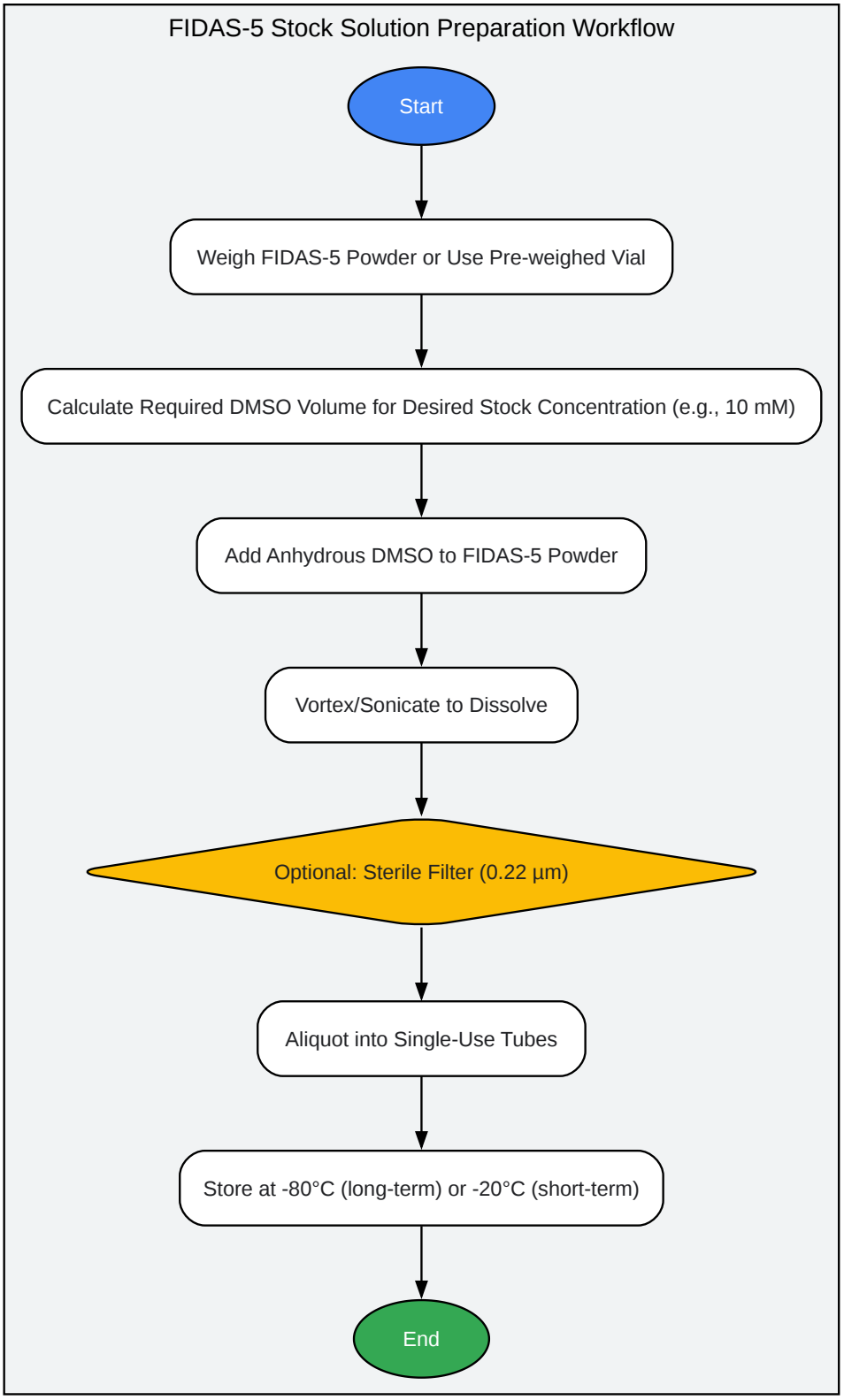
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- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.[8]
- Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[1][3]

Preparation of Working Solutions for Cell Culture:

- Thawing the Stock Solution: Thaw a single aliquot of the **FIDAS-5** stock solution at room temperature.
- Dilution:
  - Dilute the stock solution directly into pre-warmed cell culture medium to achieve the desired final concentration. For example, to prepare 1 mL of cell culture medium with a final **FIDAS-5** concentration of 3 µM from a 10 mM stock solution, add 0.3 µL of the stock solution to 999.7 µL of medium.
  - It is crucial to ensure that the final concentration of DMSO in the cell culture medium is kept to a minimum, typically below 0.1% to 0.5%, to avoid solvent-induced cytotoxicity.[8][10][11] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.[8]
- Fresh Preparation: Due to the instability of **FIDAS-5** in solution, it is strongly recommended to prepare fresh working solutions for each experiment.[2][7]

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Workflow for preparing **FIDAS-5** stock solutions.

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Safety Precautions:

- **FIDAS-5** is for research use only and not for human or veterinary use.[5]
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound and its solutions.
- Handle DMSO with care, as it can facilitate the absorption of other chemicals through the skin.
- All procedures should be performed in a sterile environment, such as a laminar flow hood, to prevent contamination of cell cultures.

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